

A Comprehensive Technical Guide to the Physical Properties of m-Cresyl Acetate

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Compound of Interest

Compound Name: *M-Tolyl acetate*

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Introduction

m-Cresyl acetate, also known as 3-methylphenyl acetate or cresatin, is an aromatic ester with the chemical formula $C_9H_{10}O_2$. It presents as a colorless to pale yellow, oily liquid with a characteristic phenolic odor.^{[1][2]} This compound finds applications as a flavoring and fragrance agent, as well as an antiseptic, particularly in dental and otic preparations.^{[3][4]} A thorough understanding of its physical properties is paramount for its application in drug development, formulation, and quality control, ensuring its safe and effective use. This technical guide provides an in-depth overview of the core physical properties of m-cresyl acetate, complete with detailed experimental protocols for their determination.

Core Physical Properties

The physical characteristics of m-cresyl acetate are critical for its handling, formulation, and interaction with other substances. The following table summarizes the key quantitative physical data for m-cresyl acetate.

Physical Property	Value	Units	Conditions	Citations
Molecular Weight	150.17	g/mol	-	[1] [5] [6]
Density	1.048 - 1.052	g/cm ³	at 20 °C	[1] [5] [7]
1.04	g/mL	at 25 °C	[2] [3]	
Boiling Point	210 - 213	°C	at 760 mmHg	[2] [3] [5]
99	°C	at 13 mmHg	[1] [5]	
Melting Point	12	°C	-	[2] [3] [5] [7]
Refractive Index	1.4990 - 1.5020	-	at 20 °C (D line)	[3] [5]
Solubility in Water	1243	mg/L	at 25 °C (estimated)	[5]
Practically insoluble/Not miscible	-	-		[1] [2] [3] [4]
Solubility in other solvents	Soluble	-	Cottonseed oil, alcohol, ether, chloroform, petroleum ether, benzene	[1] [5]

Experimental Protocols

Accurate determination of physical properties is essential for chemical characterization. The following are detailed methodologies for the key experiments cited.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The capillary method is a common and efficient technique for determining the boiling point of small quantities of liquid.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Bunsen burner or hot plate
- Stand and clamp

Procedure:

- A small amount of the liquid sample (m-cresyl acetate) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in a Thiele tube or oil bath.
- The bath is heated gently and stirred continuously to ensure uniform temperature distribution.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[2\]](#)

Determination of Melting Point (Capillary Method)

The melting point is the temperature at which a solid transitions to a liquid. For substances like m-cresyl acetate, which can solidify at lower temperatures, this is a key purity indicator.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle (if starting from a solid)

Procedure:

- If the sample is solid, it is finely powdered using a mortar and pestle.
- A small amount of the powdered sample is packed into the sealed end of a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus or attached to a thermometer and placed in a Thiele tube.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded. This range is the melting point.[4][7]

Measurement of Density (Pycnometer Method)

Density is the mass of a substance per unit volume. The pycnometer method provides a precise way to determine the density of a liquid.

Apparatus:

- Pycnometer (a glass flask with a specific, known volume)
- Analytical balance
- Thermometer
- Water bath

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is filled with the liquid sample (m-cresyl acetate), ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped off.
- The filled pycnometer is weighed.
- The temperature of the liquid is recorded.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Measurement of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property used for identification and purity assessment.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Lens cleaning tissue
- Standard liquid for calibration (e.g., distilled water)

Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index at a specific temperature.

- A few drops of the sample (m-cresyl acetate) are placed on the clean, dry prism of the refractometer using a dropper.
- The prism is closed, and the sample is allowed to equilibrate to the desired temperature, maintained by the circulating water bath.
- The light source is adjusted to illuminate the sample.
- Looking through the eyepiece, the adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read directly from the instrument's scale.[\[3\]](#)[\[8\]](#)

Determination of Solubility

Solubility is the ability of a substance to dissolve in a solvent. For drug development, understanding a compound's solubility in various media is crucial.

Apparatus:

- Vials or test tubes with stoppers
- Analytical balance
- Shaker or magnetic stirrer
- Centrifuge or filtration apparatus
- Analytical instrument for concentration measurement (e.g., HPLC, UV-Vis spectrophotometer)

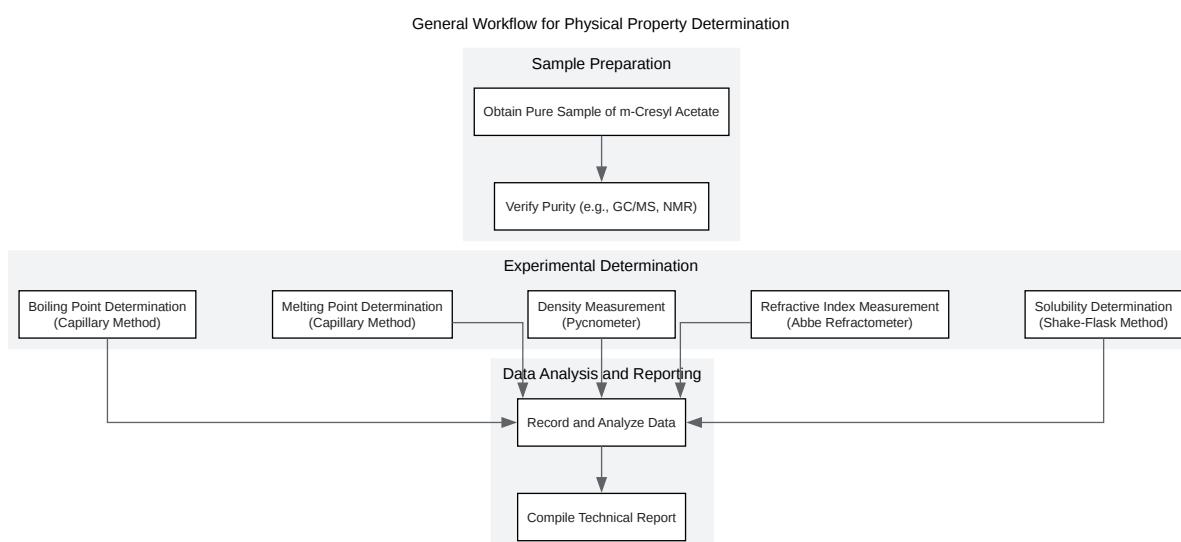
Procedure (Shake-Flask Method):

- An excess amount of the solute (m-cresyl acetate) is added to a known volume of the solvent (e.g., water) in a vial.
- The vial is sealed and agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.

- The solution is then centrifuged or filtered to remove any undissolved solute.
- The concentration of the solute in the clear supernatant or filtrate is determined using a suitable analytical method. This concentration represents the solubility of the compound in that solvent at that temperature.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the experimental determination of the physical properties of a chemical compound like m-cresyl acetate.



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Caption: A logical workflow for the determination of physical properties.

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